

Exploring the Antifolate Activity of Novel Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name: DHFR-IN-19

CAS No.: 41927-06-4

Cat. No.: B2499401

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies and data pertinent to the exploration of novel antifolate compounds. It is designed to serve as a core resource for researchers, scientists, and professionals engaged in the field of drug development, offering detailed experimental protocols, quantitative data summaries, and visual representations of key biological pathways and experimental workflows.

Introduction to Antifolates and Their Mechanism of Action

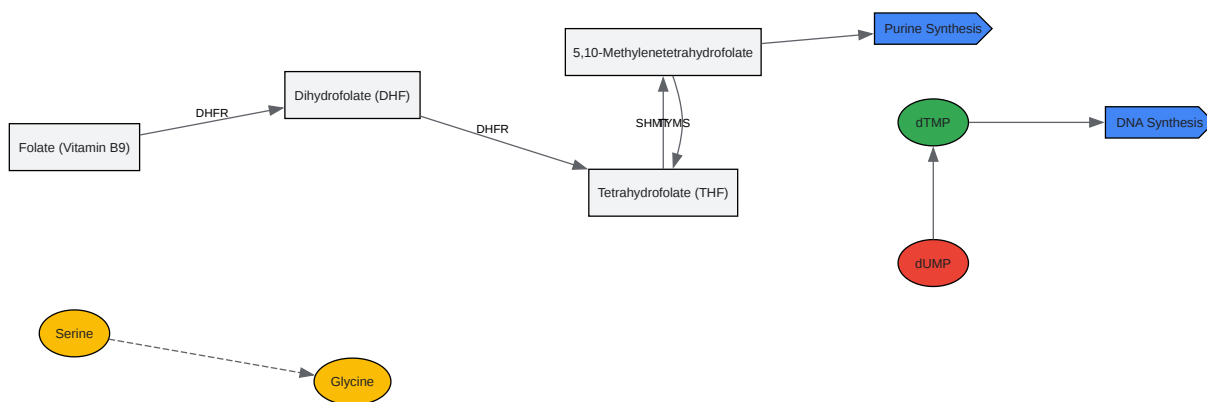
Antifolates are a class of antimetabolite drugs that interfere with the metabolic pathways of folic acid (vitamin B9).[1][2] Folic acid is essential for the synthesis of nucleotides, the building blocks of DNA and RNA, and for the methylation of various molecules crucial for cellular function.[3][4] By inhibiting key enzymes in the folate pathway, antifolates disrupt DNA synthesis and repair, leading to cell cycle arrest and apoptosis, particularly in rapidly dividing cells such as cancer cells.[1][5]

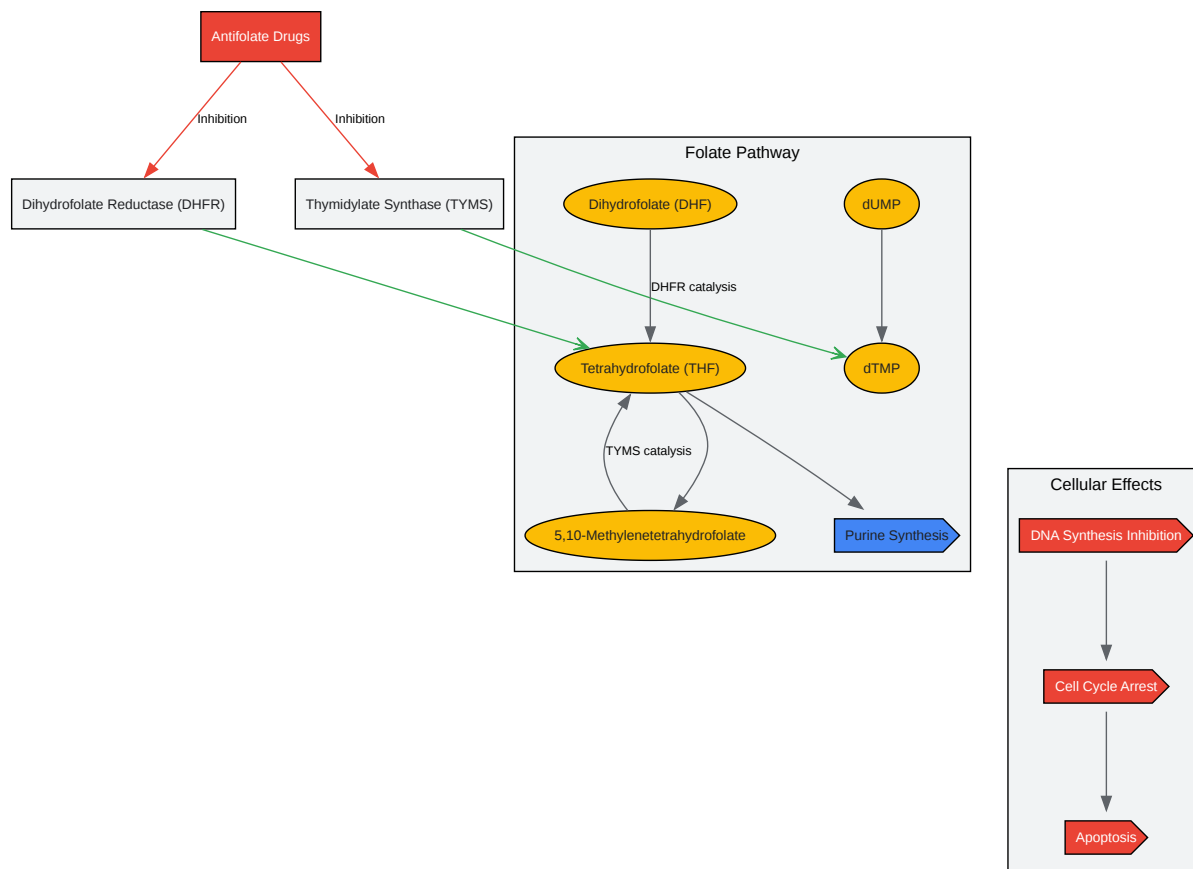
The primary targets of antifolate drugs are dihydrofolate reductase (DHFR) and thymidylate synthase (TYMS).[1][5] DHFR is responsible for reducing dihydrofolate (DHF) to tetrahydrofolate (THF), the active form of folate.[6][7] TYMS catalyzes the conversion of deoxyuridine monophosphate (dUMP) to deoxythymidine monophosphate (dTMP), a crucial step in the de novo synthesis of thymidine.[5] Novel antifolates are being developed to overcome mechanisms of resistance to existing drugs and to improve selectivity for tumor cells.[8][9]

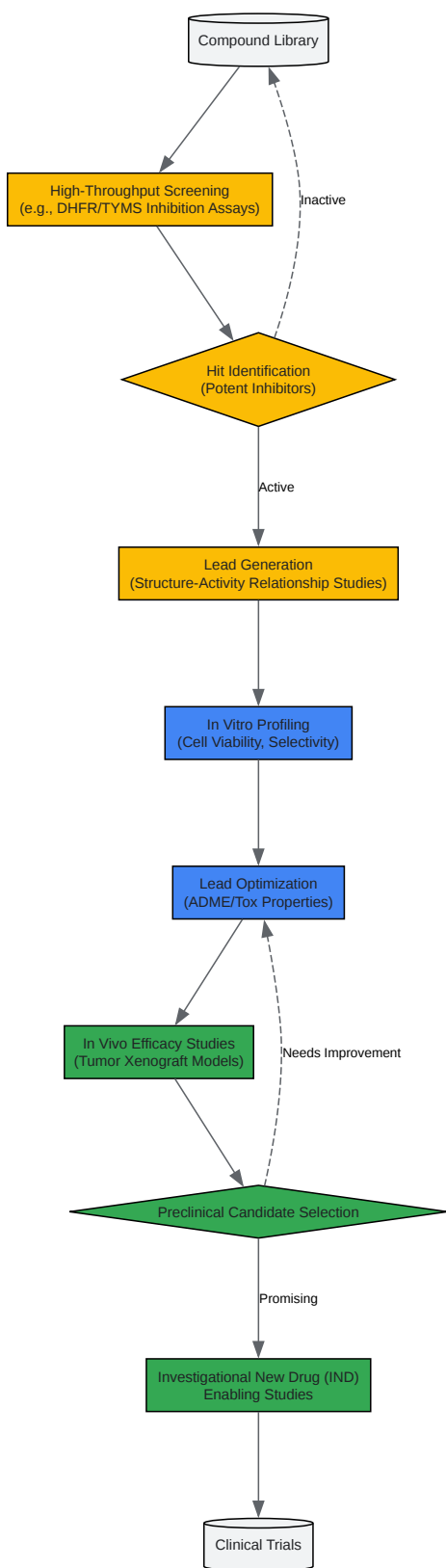
Key Signaling Pathways

To understand the action of antifolates, it is crucial to visualize the metabolic pathways they disrupt. The following diagrams, generated using Graphviz, illustrate the folate metabolic pathway and the mechanism of action of antifolate drugs.

Folate Metabolic Pathway







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References

- 1. Novel pyrrolo[2,3-d]pyrimidine antifolates: synthesis and antitumor activities [pubmed.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis and antitumor activity of pyrrolo[2,3-d]pyrimidine antifolates with a bridge chain containing a nitrogen atom - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. DHFR Inhibitors: Reading the Past for Discovering Novel Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. 6-Substituted Pyrrolo[2,3-d]pyrimidine Thienoyl Regioisomers as Targeted Antifolates for Folate Receptor α and the Proton-Coupled Folate Transporter in Human Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Novel Glu-based pyrazolo[3,4-d]pyrimidine analogues: design, synthesis and biological evaluation as DHFR and TS dual inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. tandfonline.com [tandfonline.com]
- 9. Design, synthesis, anticancer, and antibacterial evaluation of some quinazolinone-based derivatives as DHFR inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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